

# Synthesis of 2-Nitrobenzenesulfenyl chloride from 2,2'-dinitrodiphenyl disulfide

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## Compound of Interest

Compound Name: 2-Nitrobenzenesulfenyl chloride

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## Application Notes and Protocols: Synthesis of 2-Nitrobenzenesulfenyl Chloride

Audience: Researchers, scientists, and drug development professionals.

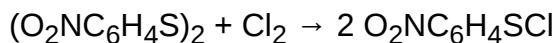
## Introduction

**2-Nitrobenzenesulfenyl chloride** (NPS-Cl) is a valuable reagent in organic synthesis, primarily utilized for the protection of amines as their corresponding sulfonamides. The "nosyl" protecting group is stable under various reaction conditions but can be selectively removed under mild conditions, making it a strategic choice in multi-step syntheses.<sup>[1]</sup> Its electrophilic nature, enhanced by the electron-withdrawing nitro group, allows for efficient reactions with a wide range of nucleophiles.<sup>[1]</sup> This document provides a detailed protocol for the synthesis of **2-nitrobenzenesulfenyl chloride** via the chlorinative cleavage of 2,2'-dinitrodiphenyl disulfide.

## Synthesis Overview

The synthesis of **2-nitrobenzenesulfenyl chloride** is achieved by the chlorination of 2,2'-dinitrodiphenyl disulfide. This reaction involves the cleavage of the disulfide bond by an electrophilic chlorine source, yielding two equivalents of the desired sulfenyl chloride. The reaction is typically carried out in an organic solvent.

Reaction Scheme:



## Physicochemical and Yield Data

Quantitative data for the starting material and the final product are summarized below for easy reference. While specific yield data for the direct synthesis of **2-nitrobenzenesulfenyl chloride** is not extensively documented in the provided search results, related preparations of the corresponding sulfonyl chloride from the same disulfide precursor report high yields, suggesting the initial chlorination step is efficient.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Physicochemical Properties of Reactant and Product

| Compound                        | CAS Number | Molecular Formula  | Molecular Weight (g/mol) | Melting Point (°C) | Appearance                                  |
|---------------------------------|------------|--|--------------------------|--------------------|---|
| 2,2'-Dinitrodiphenyl disulfide  | 1155-00-6  | C <sub>12</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub><br>S <sub>2</sub> | 308.33                   | 192–195            | Yellow<br>crystalline<br>solid              |
| 2-Nitrobenzenesulfenyl chloride | 7669-54-7  | C <sub>6</sub> H <sub>4</sub> CINO <sub>2</sub><br>S                           | 189.62                   | 74–77              | Light yellow<br>to orange<br>powder/crystal |

Table 2: Reported Yields for Related Syntheses

| Precursor                      | Product                         | n<br>Chlorination<br>Conditions                             | Yield (%) | Purity (%)  | Reference |
|--------------------------------|---------------------------------|---|-----------|-------------|-----------|
| 2,2'-Dinitrodiphenyl disulfide | 2-Nitrobenzenesulfonyl chloride | Chlorine,<br>Formic Acid,<br>40°C, 3h                       | 97.5      | 98.8 (HPLC) | [2]       |
| 2,2'-Dinitrodiphenyl disulfide | 2-Nitrobenzenesulfonyl chloride | Chlorine,<br>conc. HCl,<br>conc. HNO <sub>3</sub> ,<br>70°C | 84        | -           | [3]       |

Note: The yields above are for the over-oxidation to the sulfonyl chloride. The initial cleavage to the sulfenyl chloride is a prerequisite step and is expected to be of high efficiency.

## Experimental Protocol

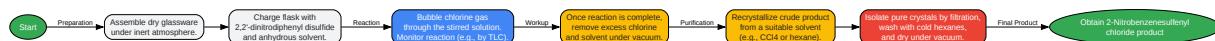
This protocol is adapted from established methods for the chlorination of diaryl disulfides.<sup>[3]</sup> It describes the synthesis of **2-nitrobenzenesulfonyl chloride** from 2,2'-dinitrodiphenyl disulfide using chlorine gas.

### 4.1 Materials and Equipment

- Materials:
  - 2,2'-Dinitrodiphenyl disulfide (CAS: 1155-00-6)
  - Anhydrous solvent (e.g., carbon tetrachloride or dichloromethane)
  - Chlorine gas
  - Inert gas (e.g., nitrogen or argon)
  - Petroleum ether or hexanes for washing
- Equipment:

- Three-necked round-bottom flask
- Stirrer (magnetic or mechanical)
- Gas inlet tube
- Condenser with a drying tube or gas outlet to a scrubber
- Heating mantle or oil bath
- Standard glassware for filtration and workup
- Schlenk line or inert atmosphere setup

#### 4.2 Synthetic Workflow Diagram



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## References

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